

Introduction: A Versatile Halogenated Aromatic Aldehyde

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Compound of Interest

Compound Name: *4-Bromo-2-chloro-6-fluorobenzaldehyde*

Cat. No.: *B1380922*

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4-Bromo-2-chloro-6-fluorobenzaldehyde is a polysubstituted aromatic aldehyde that serves as a critical building block in modern organic synthesis. Its unique arrangement of three different halogen atoms—bromine, chlorine, and fluorine—on the benzaldehyde core imparts distinct reactivity and makes it a valuable intermediate, particularly in the fields of pharmaceutical and agrochemical research. The aldehyde functional group provides a reactive handle for a wide array of chemical transformations, while the specific positioning of the halogens allows for selective and directed modifications through cross-coupling reactions and nucleophilic aromatic substitutions. This guide provides a comprehensive overview of its properties, synthesis, applications, and safe handling protocols.

PART 1: Core Chemical and Physical Properties

A thorough understanding of the fundamental properties of a reagent is the bedrock of its effective application in research and development. The key identifiers and physicochemical characteristics of **4-Bromo-2-chloro-6-fluorobenzaldehyde** are summarized below.

Chemical Structure and Identifiers

The structure of **4-Bromo-2-chloro-6-fluorobenzaldehyde** is defined by a benzene ring substituted with an aldehyde group and three halogen atoms at positions 2, 4, and 6.

Caption: Chemical structure of **4-Bromo-2-chloro-6-fluorobenzaldehyde**.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
CAS Number	929621-33-0	[1]
Molecular Formula	C ₇ H ₃ BrClFO	[2]
Molecular Weight	237.45 g/mol	[2]
Purity	Typically ≥95%	[3]
Appearance	Solid	

PART 2: Synthesis and Mechanistic Considerations

The synthesis of polysubstituted benzaldehydes often involves multi-step pathways that leverage the directing effects of existing substituents. While a specific, detailed synthesis for **4-Bromo-2-chloro-6-fluorobenzaldehyde** is not readily available in public literature, a plausible synthetic route can be devised based on established organic chemistry principles, such as electrophilic aromatic substitution.

A potential synthetic pathway could start from a more readily available fluorinated precursor, followed by sequential halogenation. For instance, starting with 2-chloro-6-fluorotoluene, a bromination reaction could be performed, followed by oxidation of the methyl group to an aldehyde. The choice of reagents and reaction conditions is critical to control regioselectivity and maximize yield.

Caption: Plausible synthetic workflow for **4-Bromo-2-chloro-6-fluorobenzaldehyde**.

Exemplary Protocol: Oxidation of a Toluene Derivative

The oxidation of a substituted toluene is a common method for preparing the corresponding benzaldehyde.

Protocol: Oxidation using Manganese Dioxide

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-bromo-2-chloro-6-fluorotoluene in a suitable solvent such as

dichloromethane or dioxane.

- **Reagent Addition:** Add an excess of activated manganese dioxide (MnO_2) to the suspension. The use of activated MnO_2 is crucial for the selective oxidation of the benzylic methyl group without affecting the aldehyde product.
- **Reaction Conditions:** Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature and filter it through a pad of celite to remove the manganese salts.
- **Purification:** Wash the celite pad with additional solvent. Combine the filtrates and remove the solvent under reduced pressure. The resulting crude product can be further purified by column chromatography or recrystallization to yield pure **4-bromo-2-chloro-6-fluorobenzaldehyde**.

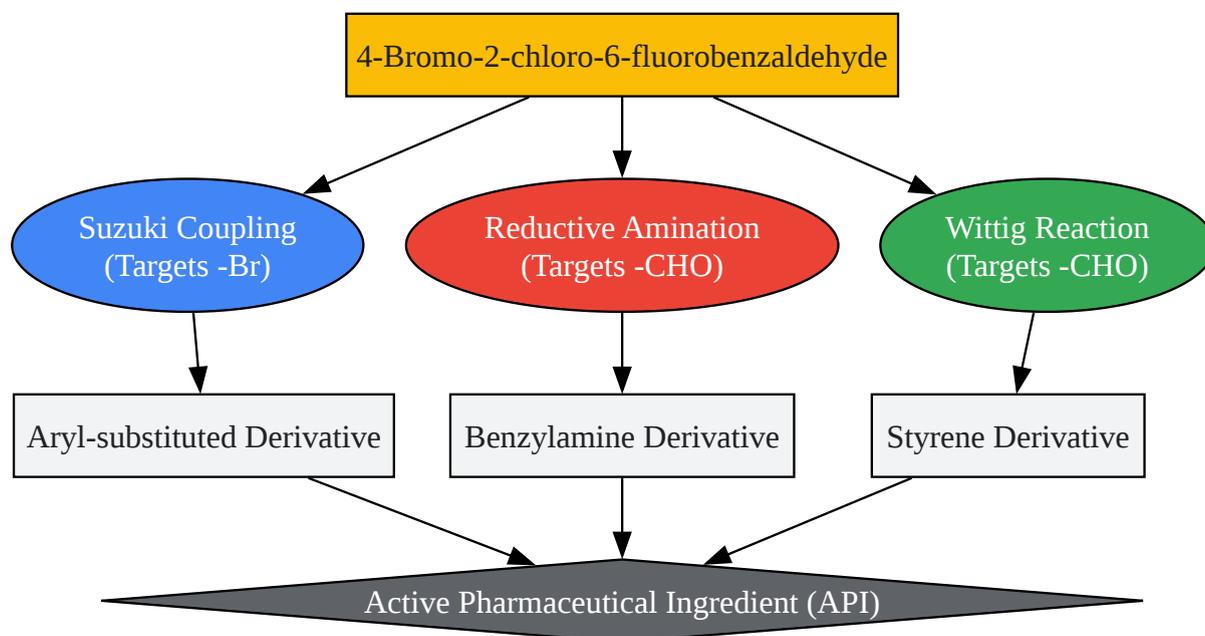
PART 3: Applications in Drug Discovery and Development

Halogenated benzaldehydes are versatile intermediates in the synthesis of complex organic molecules, particularly active pharmaceutical ingredients (APIs). The presence of multiple halogen atoms allows for selective functionalization through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), where each halogen can be targeted based on its relative reactivity (typically $\text{I} > \text{Br} > \text{Cl}$).

The aldehyde group itself is a precursor to a multitude of functional groups. It can undergo:

- Reductive amination to form benzylamines.
- Wittig reactions to form substituted styrenes.
- Condensation reactions (e.g., aldol, Knoevenagel) to form larger, more complex scaffolds.

This compound is particularly useful in constructing molecules for targeted therapies, such as kinase inhibitors, where specific substitutions on an aromatic core are required for high-affinity binding to the target protein.



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Caption: Role as a versatile intermediate in API synthesis.

PART 4: Spectroscopic Characterization

Structural confirmation and purity assessment are typically performed using a combination of spectroscopic techniques. Below are the expected spectroscopic characteristics for **4-Bromo-2-chloro-6-fluorobenzaldehyde**.

Table 2: Expected Spectroscopic Data

Technique	Expected Features
^1H NMR	- Aldehyde Proton (-CHO): A singlet peak around δ 9.8-10.5 ppm. - Aromatic Protons: Two doublets or a complex multiplet in the aromatic region (δ 7.0-8.0 ppm), showing coupling consistent with the substitution pattern.
^{13}C NMR	- Aldehyde Carbonyl (C=O): A peak around δ 185-195 ppm. - Aromatic Carbons: Multiple peaks in the aromatic region (δ 110-160 ppm), with carbon atoms attached to halogens showing characteristic shifts and C-F coupling.
IR Spectroscopy	- C=O Stretch (Aldehyde): A strong, sharp absorption band around 1700-1720 cm^{-1} . - C-H Stretch (Aldehyde): Two weak bands around 2720 and 2820 cm^{-1} . - C-X Stretches (C-Br, C-Cl, C-F): Absorption bands in the fingerprint region (<1200 cm^{-1}).
Mass Spectrometry	- Molecular Ion Peak (M^+): A characteristic cluster of peaks due to the isotopic distribution of Bromine (^{79}Br and ^{81}Br , approx. 1:1 ratio) and Chlorine (^{35}Cl and ^{37}Cl , approx. 3:1 ratio).

PART 5: Safety, Handling, and Storage

As with any chemical reagent, proper handling and storage are paramount to ensure safety in the laboratory. **4-Bromo-2-chloro-6-fluorobenzaldehyde** is an irritant and should be handled with appropriate personal protective equipment (PPE).

Table 3: Safety and Handling Information

Category	Recommendation	Source
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves, and a lab coat are required. Handle in a well-ventilated area or a chemical fume hood.	[4][5]
First Aid Measures	- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention. - Skin Contact: Wash off with soap and plenty of water. - Inhalation: Move person into fresh air.	[5][6]
Storage Conditions	Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.	[7]

References

- Dabos. (n.d.). **4-BROMO-2-CHLORO-6-FLUOROBENZALDEHYDE** 1G. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Bromo-2-fluorobenzaldehyde. Retrieved from [\[Link\]](#)
- Reagentia. (n.d.). 4-Bromo-2-chloro-3-fluorobenzaldehyde (1 x 250 mg). Retrieved from [\[Link\]](#)

- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). Exploring 2-Bromo-6-Fluorobenzaldehyde: Properties and Applications. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Experimental (a) and theoretical (b) IR spectra of 2-bromo-4-chlorobenzaldehyde. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzaldehyde, 4-bromo-. Retrieved from [\[Link\]](#)
- FAQ. (n.d.). How is preparation and application of 4-Bromobenzaldehyde in synthesis achieved?. Retrieved from [\[Link\]](#)
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). The Role of 4-Chloro-2-fluorobenzaldehyde in Pharmaceutical Synthesis. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN109809977A - A kind of preparation method of 2-bromo-4-fluorobenzaldehyde.
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). The Role of 2-Bromo-4-fluorobenzaldehyde in Modern Drug Discovery. Retrieved from [\[Link\]](#)
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). The Crucial Role of 2-Bromo-6-chlorobenzaldehyde in Modern Drug Synthesis. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN109912396B - Synthetic method of 3-bromo-4-fluorobenzaldehyde.
- Sciencemadness Discussion Board. (2007). p-fluoro benzaldehyde. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzaldehyde, 4-bromo-. Retrieved from [\[Link\]](#)
- Ningbo Inno Pharmchem Co.,Ltd. (n.d.). Applications of 1-Bromo-4-chloro-2-fluorobenzene in Pharmaceutical Synthesis. Retrieved from [\[Link\]](#)

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Sources

- 1. 4-bromo-2-chloro-6-fluoro-Benzaldehyde | 929621-33-0 [chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. 1135531-73-5 Cas No. | 2-Bromo-4-chloro-6-fluorobenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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